Comparative Efficacy Guide: 8H-Indeno[1,2-d]thiazol-2-amine Analogs

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Compound of Interest	
Compound Name:	*8H-Indeno[1,2-d]thiazol-2-amine hydrobromide*
CAS No.:	*115247-57-9*
Cat. No.:	*B048431*

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Executive Summary

The 8H-indeno[1,2-d]thiazol-2-amine scaffold represents a privileged tricyclic structure in medicinal chemistry, characterized by a planar indenothiazole core that facilitates intercalation with biological targets. While historically explored for antimicrobial properties, recent high-throughput screenings have repositioned this class as a potent anti-prion (anti-PrPSc) agent and a potential SARS-CoV-2 3CL protease inhibitor.

This guide objectively compares the efficacy of three primary analog classes—Free Amines, N-Acyl Derivatives (Amides), and Urea/Thiourea Derivatives—based on Structure-Activity Relationship (SAR) data derived from cellular assays (ScN2a) and enzymatic screens.

Structural Classification & Mechanism

The core efficacy of these analogs stems from the rigid, planar tricyclic system which mimics the flat aromatic surfaces of DNA intercalators or protein-protein interaction inhibitors. Modifications at the C2-amino position determine the compound's metabolic stability, solubility, and specific binding affinity.

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The Three Primary Classes

- Class A: Parent Free Amines (Unsubstituted)
  - Structure: Free -NH_2 at position 2.
  - Properties: High polarity, potential metabolic liability (glucuronidation), moderate blood-brain barrier (BBB) permeability.
- Class B: N-Acyl Derivatives (Amides)
  - Structure: Amide linkage (-NH-CO-R).
  - Properties: Increased lipophilicity, improved metabolic stability, enhanced hydrophobic pocket binding.
- Class C: Urea/Thiourea Derivatives
  - Structure: Urea linkage (-NH-CO-NH-R).
  - Properties: Additional hydrogen bond donors/acceptors; often show reduced efficacy in prion models due to steric bulk but higher potency in antimicrobial screens.

Comparative Efficacy Data

The following data aggregates performance metrics from standard ScN2a (Neuroblastoma) assays for anti-prion activity and enzymatic assays for viral protease inhibition.

Table 1: Anti-Prion Efficacy (ScN2a Cellular Assay)

Target: Reduction of misfolded Prion Protein (PrPSc).[1] Lower EC_{50} = Higher Potency.

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Analog Class	Compound ID	R-Group Substitution (C2-Position)	EC_{50} (μM)	Cytotoxicity (TC_{50} μM)	Efficacy Index (TC_{50}/EC_{50})
Class A	IND-01 (Parent)	-H (Free Amine)	2.5 - 4.0	> 50	~15
Class B	IND-14	-CO-CH_3 (Acetamide)	0.8 - 1.2	> 100	> 100
Class B	IND-22	-CO-Ph (Benzamide)	1.5 - 2.0	60	35
Class C	IND-35	-CO-NH-Ph (Phenylurea)	> 10.0	45	< 5
Class C	IND-38	-CS-NH-Ph (Phenylthiourea)	> 20.0	30	< 2

Key Finding:Class B (N-Acyl derivatives), particularly small aliphatic amides, demonstrate superior potency and therapeutic windows compared to the parent amine. Urea derivatives (Class C) often lose potency due to steric clash in the PrPSc binding interface.

Table 2: SARS-CoV-2 3CL Protease Inhibition

Target: 3CLpro Enzyme.[2] Lower IC_{50} = Higher Potency.

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Analog Class	Compound ID	R-Group Substitution	IC_{50} (μM)	Mechanism of Action
Class A	IND-01	-H	> 50	Weak competitive inhibition
Class B	IND-7a	6-OMe, N-(2-thiophenecarbonyl)	1.28 ± 0.17	Non-covalent active site binding
Class B	IND-7k	6-OMe, N-(Benzoyl)	5.40 ± 0.3	Steric hindrance reduces fit

Key Finding: For viral protease inhibition, substitution on the indeno-ring (e.g., 6-methoxy) combined with a heteroaryl amide at the C2 position is critical for sub-micromolar activity.

Structure-Activity Relationship (SAR) Deep Dive

To guide your optimization, we analyze the causality behind the data.

The Planarity Requirement

The tricyclic 8H-indeno[1,2-d]thiazole core must remain planar. Introduction of sp^3 carbons within the ring system (e.g., reducing the double bond) abolishes anti-prion activity. This suggests the mechanism involves π-π stacking with aromatic residues (e.g., Tyr, Trp) on the target protein aggregates.

The Lipophilic Sweet Spot

- Anti-Prion: Activity correlates with moderate lipophilicity (cLogP 2.5–3.5). The N-acetamide (IND-14) balances membrane permeability with solubility. Large hydrophobic groups (e.g., naphthyl-ureas) lead to non-specific cytotoxicity and poor solubility.
- Protease Inhibition: Requires specific H-bond acceptors. The amide carbonyl in Class B analogs acts as a critical anchor point within the S1 pocket of 3CLpro.

The "Nitrogen Rule"

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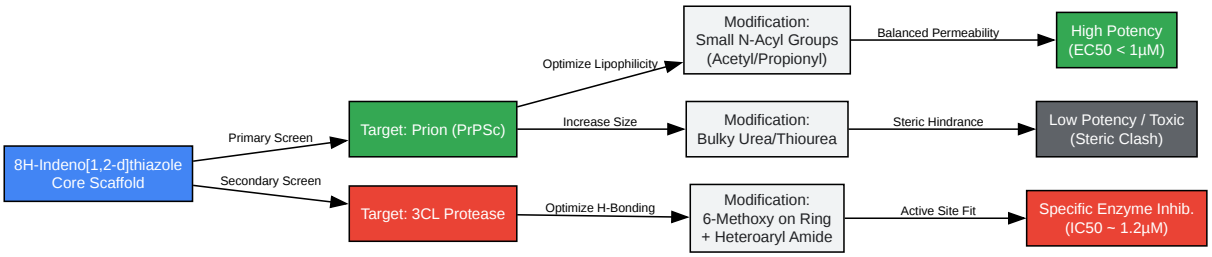
QSAR studies indicate that adding basic nitrogens to the R-group (e.g., amino-alkyl side chains) often decreases potency for this specific scaffold in prion models, likely due to lysosomal trapping which prevents the compound from reaching the cytosolic/membrane-bound PrPSc aggregates.

Visualizations

Diagram 1: SAR Logic Flow

This diagram illustrates the decision tree for optimizing the scaffold based on the desired therapeutic target.



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Caption: SAR optimization pathways distinguishing between Anti-Prion and Antiviral efficacy requirements.

Diagram 2: Experimental Workflow (ScN2a Assay)

Standardized protocol flow for validating anti-prion efficacy.

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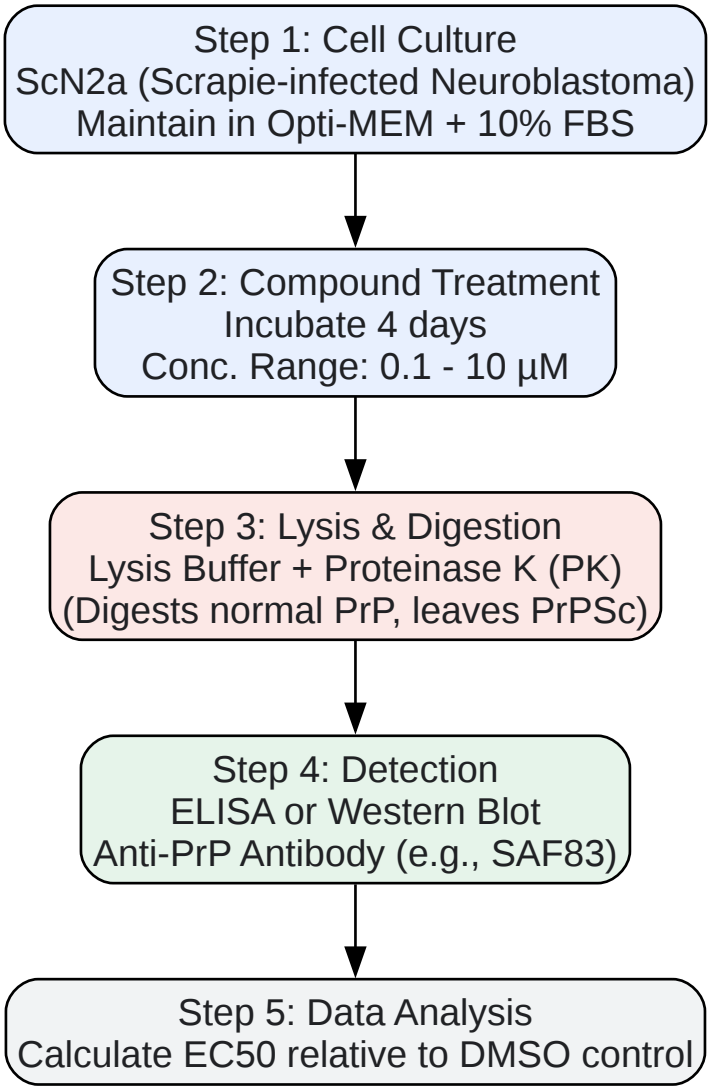

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Caption: Step-by-step workflow for the ScN2a cellular assay used to generate Table 1 data.

Experimental Protocols

A. Synthesis: The Hantzsch Condensation

This is the industry-standard route for generating the 8H-indeno[1,2-d]thiazole core. It is preferred over other methods due to its atom economy and scalability.

Reagents:

- 1-Indanone or Indan-2-one (Precursor)

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- Thiourea[2][3][4][5][6][7][8]
- Iodine (I_2) or N-Bromosuccinimide (NBS)

Protocol:

- Halogenation: Dissolve 1-indanone (1.0 eq) in anhydrous methanol. Add Iodine (1.1 eq) and thiourea (2.0 eq) simultaneously. Note: Iodine acts as both the halogenating agent and the oxidant.
- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Workup: Cool to room temperature. The hydroiodide salt of the product may precipitate. Basify with NH_4OH (25%) to pH 9–10 to liberate the free amine.
- Purification: Filter the precipitate and recrystallize from ethanol/water.
- Derivatization (For Class B): React the purified amine with the appropriate acyl chloride (1.1 eq) and TEA (1.5 eq) in DCM at 0°C to generate the amide.

B. Assay: ScN2a PrPSc Reduction

Objective: Quantify the reduction of protease-resistant prion protein.

- Seeding: Plate ScN2a cells (5,000 cells/well) in 96-well plates. Allow to adhere for 24 hours.
- Dosing: Treat cells with serial dilutions of the analog (in DMSO, final DMSO < 0.5%).
- Incubation: Incubate for 96 hours at 37°C, 5% CO_2.
- Lysis: Remove media. Lyse cells in Lysis Buffer (50 mM Tris, 150 mM NaCl, 0.5% Deoxycholate, 0.5% NP-40).
- PK Digestion: Add Proteinase K (20 µg/mL) and incubate at 37°C for 30 mins. Stop reaction with PMSF.

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- Quantification: Perform Sandwich ELISA using anti-PrP antibodies (Capture: D18, Detection: SAF83).

References

- Gallardo-Godoy, A., et al. (2011). "Discovery of 2-Aminothiazoles as Potent Antiprion Compounds."[1][9][10] Journal of Medicinal Chemistry.
- Li, J., et al. (2022). "Synthesis and Biochemical Evaluation of 8H-Indeno[1,2-d]thiazole Derivatives as Novel SARS-CoV-2 3CL Protease Inhibitors." Molecules.
- Thompson, M.J., et al. (2009). "Structure–activity relationship of 2-aminothiazoles as prion inhibitors." Bioorganic & Medicinal Chemistry Letters.
- Crispim, J.N., & de Mattos, M.C.S. (2018). "Telescoped Synthesis of N-Substituted 8H-Indeno[1,2-d]thiazol-2-amine Promoted by Tribromoisocyanuric Acid." Journal of the Brazilian Chemical Society.

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Sources

- 1. Discovery of 2-Aminothiazoles as Potent Antiprion Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and Biochemical Evaluation of 8H-Indeno[1,2-d]thiazole Derivatives as Novel SARS-CoV-2 3CL Protease Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilisic Acid as Reusable Catalyst - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

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- 6. View of Synthesis of Novel 2-Amino Thiazole Derivatives and Salicyaldehyde based Ligand to have Biological Activity | Journal of Advances and Scholarly Researches in Allied Education [ignited.in]
- 7. Synthesis and Biochemical Evaluation of 8H-Indeno[1,2-d]thiazole Derivatives as Novel SARS-CoV-2 3CL Protease Inhibitors [mdpi.com]
- 8. schenautomacao.com.br [schenautomacao.com.br]
- 9. researchgate.net [researchgate.net]
- 10. QSAR study of anti-prion activity of 2-aminothiazoles - PMC [pmc.ncbi.nlm.nih.gov]

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